

6-TRITC: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-TRITC

Cat. No.: B149068

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Introduction: Tetramethylrhodamine-6-isothiocyanate (**6-TRITC**) is a prominent member of the rhodamine family of fluorescent dyes. Characterized by its bright orange-red fluorescence, **6-TRITC** is an indispensable tool in a myriad of biological and biomedical research applications. Its utility stems from the isothiocyanate reactive group, which allows for stable covalent labeling of biomolecules. This guide provides a comprehensive overview of the chemical properties, applications, and relevant protocols for the effective use of **6-TRITC** in a research setting.

Core Chemical and Physical Properties

6-TRITC is an amine-reactive derivative of tetramethylrhodamine. The "6" isomer specifies the position of the isothiocyanate group on the pendant phenyl ring. It is often sold as a mixture with its 5-isomer, as their spectral properties are nearly identical.^[1] The dye is typically a dark red powder.^[1]

Quantitative Data Summary

The key physicochemical and spectral properties of **6-TRITC** are summarized in the table below. It is important to note that spectral characteristics can be influenced by environmental factors such as the solvent, pH, and the nature of the conjugated biomolecule.^[1]

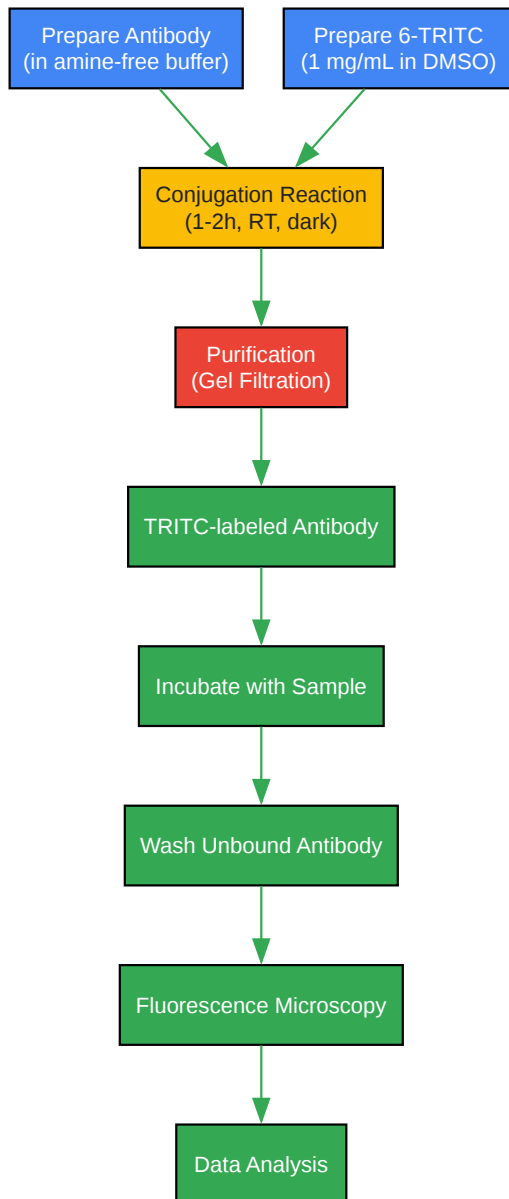
Property	Value	Notes
Molecular Formula	C ₂₅ H ₂₁ N ₃ O ₃ S	[2]
Molecular Weight	443.52 g/mol	[3]
CAS Number	80724-20-5	[2]
Excitation Maximum (λ _{ex})	544 - 560 nm	Varies with solvent.[4][5]
Emission Maximum (λ _{em})	572 - 590 nm	Varies with solvent.[4][5]
Molar Extinction Coefficient (ε)	≥ 80,000 M ⁻¹ cm ⁻¹	In Methanol
Fluorescence Quantum Yield (Φ _f)	Not widely reported; generally high	Rhodamine dyes are known for high quantum yields.[4] The related compound, 6-TAMRA, has a reported quantum yield of approximately 0.1 in standard conditions, which is considered highly fluorescent. [6]
Solubility	Soluble in DMSO, DMF, methanol, ethanol	[2][4]
Appearance	Dark red powder	[4]
Storage	2-8°C, desiccated, protected from light	[2]

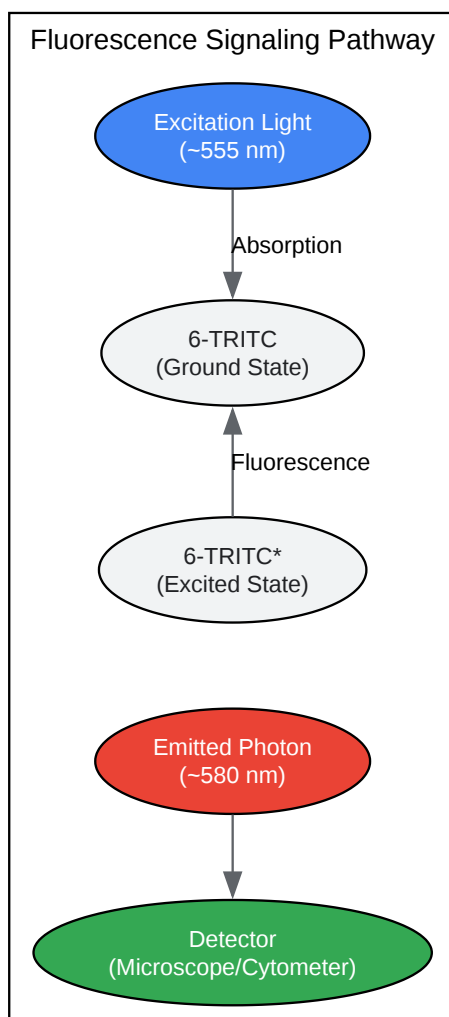
Chemical Structure and Reactivity

The foundational utility of **6-TRITC** lies in the reactivity of its isothiocyanate (-N=C=S) functional group. This group readily reacts with primary amines, such as the ε-amino group of lysine residues in proteins, under mild alkaline conditions (pH 8.0-9.0) to form a stable thiourea linkage.[1] This covalent conjugation is the cornerstone of its application as a fluorescent label for proteins, antibodies, and other amine-containing biomolecules.

Chemical Structure of 6-TRITC

Antibody Labeling and Detection Workflow





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